

# Application Notes and Protocols for (Rac)-CCT250863 in Cell Culture

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## Compound of Interest

Compound Name: (Rac)-CCT 250863

Cat. No.: B10788266

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## Introduction

(Rac)-CCT250863 is a potent and selective inhibitor of the serine/threonine kinase NEK2.<sup>[1][2]</sup> NEK2 plays a crucial role in the regulation of the cell cycle, particularly in centrosome separation during G2/M phase.<sup>[1][2]</sup> Aberrant expression and activity of NEK2 have been implicated in the progression of various cancers, making it an attractive target for therapeutic intervention. These application notes provide detailed protocols for the use of (Rac)-CCT250863 in cell culture experiments to investigate its biological effects.

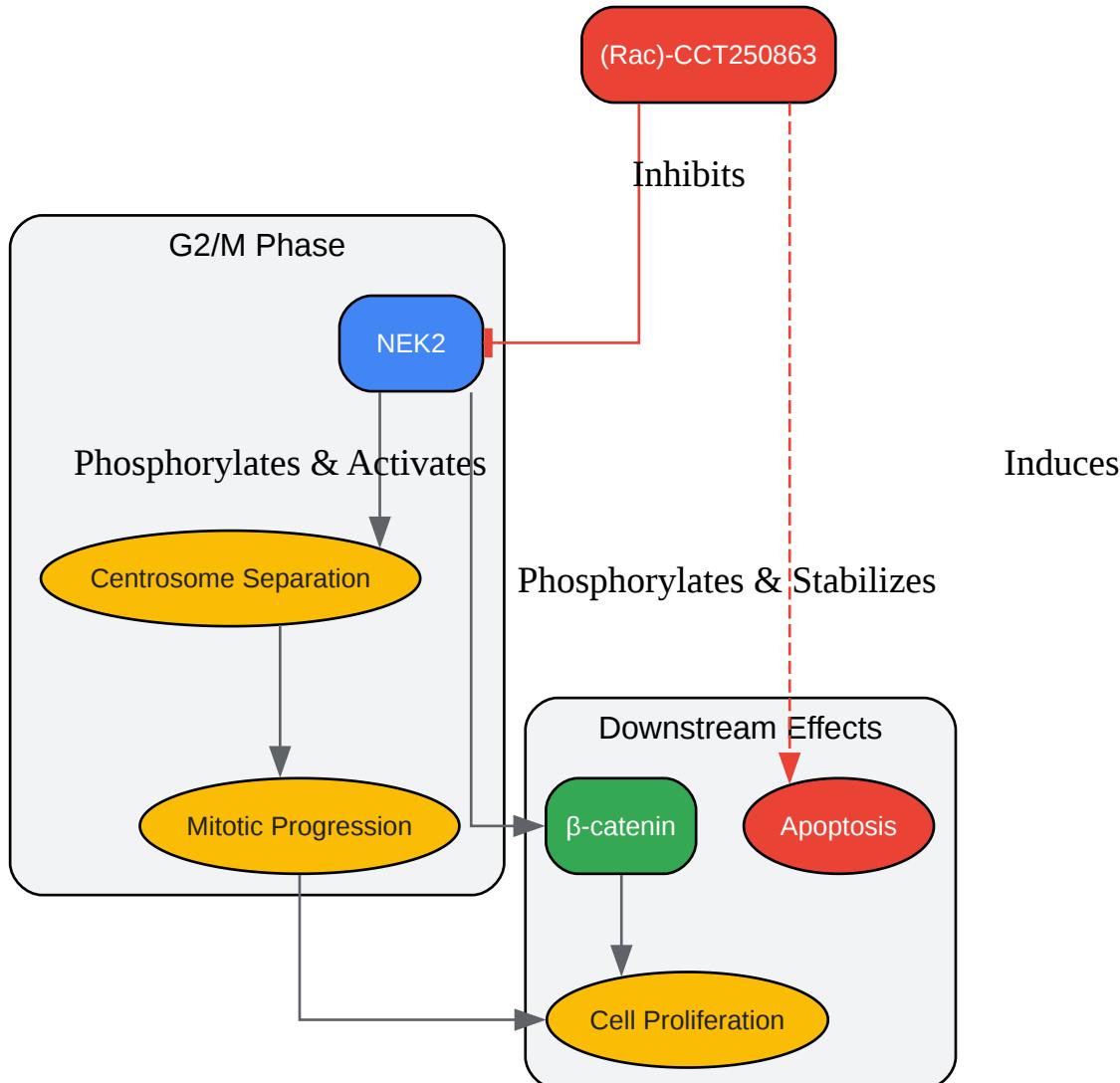
## Mechanism of Action

(Rac)-CCT250863 acts as a selective and reversible inhibitor of NEK2 kinase activity.<sup>[1]</sup> By inhibiting NEK2, the compound disrupts the normal process of centrosome separation, leading to mitotic arrest and subsequent induction of apoptosis in cancer cells.<sup>[1]</sup> This targeted inhibition of a key cell cycle regulator makes (Rac)-CCT250863 a valuable tool for cancer research and drug development.

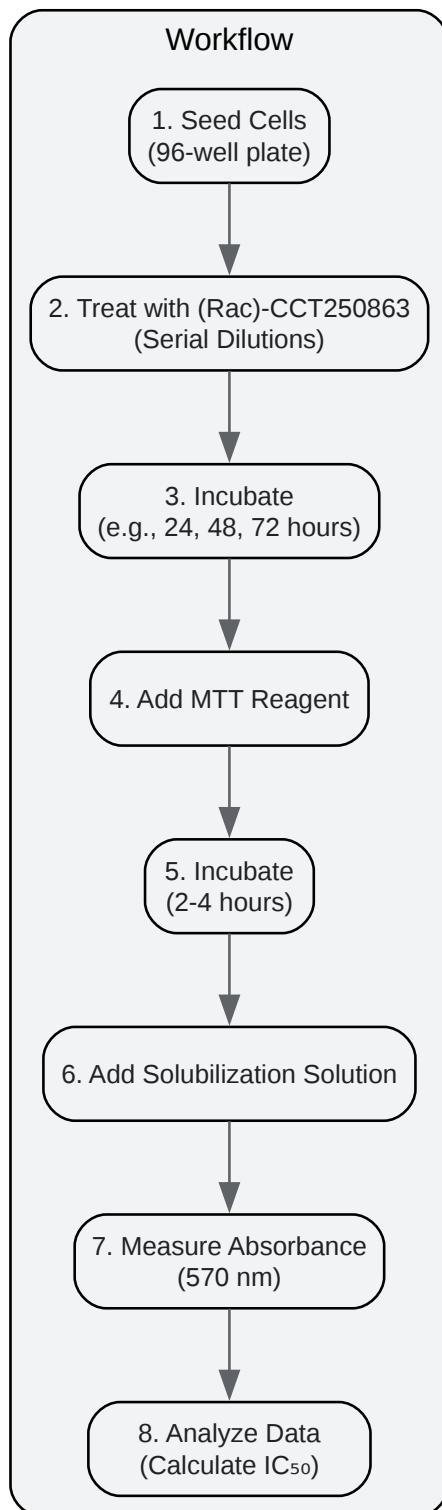
## Signaling Pathway

The following diagram illustrates the central role of NEK2 in cell cycle progression and how its inhibition by (Rac)-CCT250863 can impact downstream signaling.

## NEK2 Signaling Pathway and Inhibition by (Rac)-CCT250863



## MTT Cell Viability Assay Workflow

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## References

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- 2. MTT assay protocol | Abcam [abcam.com]
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